

3,6,9,12,15-Pentaoxapentacosan-1-ol structure and molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,6,9,12,15-Pentaoxapentacosan-1-ol

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An In-depth Technical Guide to **3,6,9,12,15-Pentaoxapentacosan-1-ol**

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on the structure, properties, synthesis, and applications of **3,6,9,12,15-Pentaoxapentacosan-1-ol**.

Abstract

3,6,9,12,15-Pentaoxapentacosan-1-ol is a non-ionic surfactant and a member of the polyethylene glycol (PEG) ether family. Its amphiphilic nature, arising from a hydrophobic decyl chain and a hydrophilic pentaethylene glycol head, makes it a compound of significant interest in various scientific and industrial applications, including drug delivery, materials science, and as a component in personal care products. This guide provides a detailed examination of its molecular structure, physicochemical properties, a plausible synthetic route, and a summary of its key applications and analytical characterization methods.

Chemical Structure and Physicochemical Properties

3,6,9,12,15-Pentaoxapentacosan-1-ol is systematically known as 2-[2-[2-[2-(2-decyloxyethoxy)ethoxy]ethoxy]ethoxy]ethanol. The structure consists of a ten-carbon alkyl

chain (decyl group) linked via an ether bond to a chain of five ethylene glycol units, terminating with a primary alcohol group.

- Chemical Formula: $C_{20}H_{42}O_6$ [1][2]
- Molecular Weight: 378.5 g/mol [1]
- SMILES: CCCCCCCCCOCCOCCOCCOCCOCCO [2]
- InChI Key: QAXPOSPGRHYIHE-UHFFFAOYSA-N [2]

The key physicochemical properties of **3,6,9,12,15-Pentaoxapentacosan-1-ol** are summarized in the table below:

Property	Value
Molecular Weight	378.5 g/mol [1]
Monoisotopic Mass	378.29813906 Da [1]
XLogP3	3.4 [1]
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	6
Rotatable Bond Count	24
Topological Polar Surface Area	66.4 Å ² [1]
Heavy Atom Count	26

Synthesis and Purification

A common and effective method for the synthesis of polyethylene glycol ethers such as **3,6,9,12,15-Pentaoxapentacosan-1-ol** is the Williamson ether synthesis. This method involves the reaction of an alkoxide with a primary alkyl halide.

Experimental Protocol: Williamson Ether Synthesis

Objective: To synthesize **3,6,9,12,15-Pentaoxapentacosan-1-ol** from 1-decanol and 1-bromo-2-(2-(2-(2-(2-hydroxyethoxy)ethoxy)ethoxy)ethoxy)ethane.

Materials:

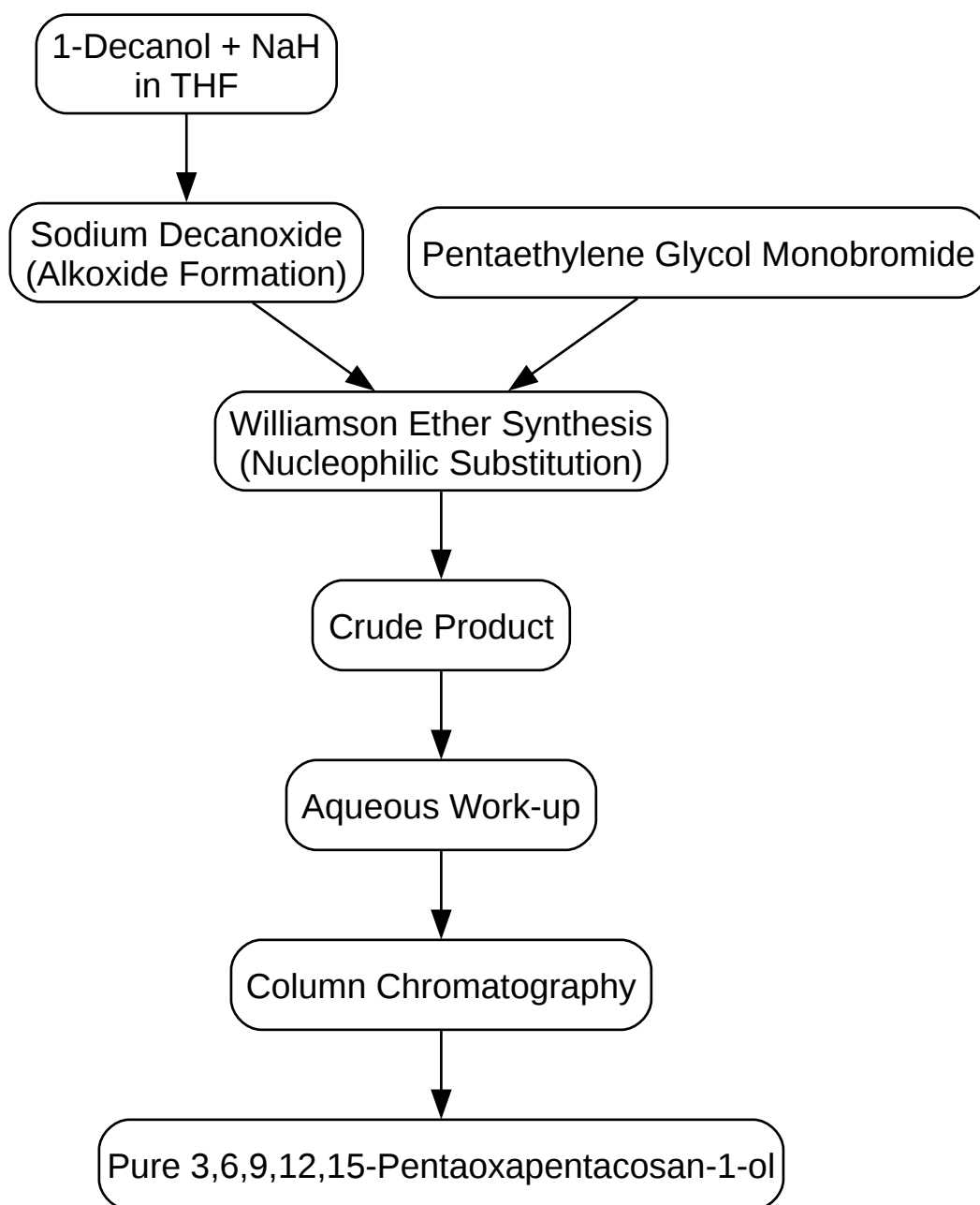
- 1-Decanol
- Sodium hydride (NaH)
- Anhydrous Tetrahydrofuran (THF)
- 1-Bromo-2-(2-(2-(2-(2-hydroxyethoxy)ethoxy)ethoxy)ethoxy)ethane
- Diethyl ether
- Saturated aqueous ammonium chloride (NH₄Cl)
- Brine
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography

Procedure:

- Alkoxide Formation: In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1-decanol in anhydrous THF.
- Cool the solution to 0 °C using an ice bath.
- Slowly add sodium hydride portion-wise to the solution. Hydrogen gas will evolve.
- Allow the mixture to stir at room temperature for 1 hour to ensure complete formation of the sodium decanoxide.
- Nucleophilic Substitution: Add a solution of 1-bromo-2-(2-(2-(2-(2-hydroxyethoxy)ethoxy)ethoxy)ethoxy)ethane in anhydrous THF dropwise to the reaction mixture.

- Heat the reaction mixture to reflux and maintain for several hours until the reaction is complete (monitored by TLC).
- Work-up: Cool the reaction mixture to room temperature and quench by the slow addition of saturated aqueous NH_4Cl .
- Extract the aqueous layer with diethyl ether.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by silica gel column chromatography to yield pure **3,6,9,12,15-Pentaoxapentacosan-1-ol**.

Synthetic Workflow Diagram:



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Caption: A generalized workflow for the synthesis of **3,6,9,12,15-Pentaoxapentacosan-1-ol**.

Applications in Research and Drug Development

Polyethylene glycol and its derivatives are widely used in various biomedical and pharmaceutical applications due to their biocompatibility, solubility in water, and low toxicity.[3]
[4][5]

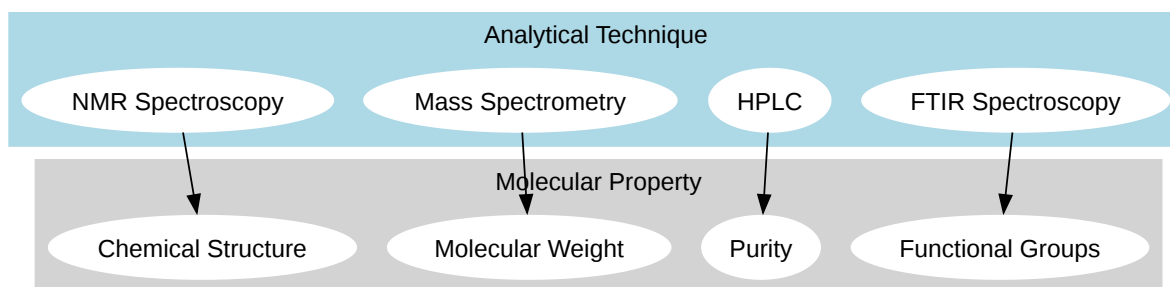
- **Drug Delivery:** The amphiphilic nature of **3,6,9,12,15-Pentaoxapentacosan-1-ol** allows it to form micelles in aqueous solutions, which can encapsulate hydrophobic drugs, thereby increasing their solubility and bioavailability.[4][5] The PEG chains can also create a hydrophilic shield around nanoparticles or drug carriers, which helps to evade the immune system and prolong circulation time in the body.[4]
- **PEGylation:** The terminal hydroxyl group can be functionalized to attach to proteins, peptides, or other therapeutic molecules. This process, known as PEGylation, can improve the pharmacokinetic and pharmacodynamic properties of the therapeutic agent.[3][6]
- **Wound Healing and Tissue Regeneration:** PEG-based materials, particularly hydrogels, are used in wound healing and tissue engineering applications.[4][7]
- **Non-ionic Surfactant:** Due to its amphiphilic properties, it is used as a non-ionic surfactant in cosmetics, food, and industrial applications.[8]

Analytical Characterization

The characterization of PEGylated molecules is crucial to ensure their purity, identity, and homogeneity. A combination of analytical techniques is typically employed.

- **Mass Spectrometry (MS):** ESI-MS and MALDI-TOF MS are powerful techniques for determining the molecular weight and the degree of PEGylation.[9][10] LC-MS can be used to separate and identify the components of a reaction mixture.[11][12]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are used to confirm the chemical structure of the molecule.
- **High-Performance Liquid Chromatography (HPLC):** HPLC is used to assess the purity of the compound and to separate PEGylated products from unreacted starting materials.[9]
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** FTIR is used to identify the functional groups present in the molecule.

Logical Relationship of Characterization Techniques:



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Caption: Relationship between analytical techniques and the molecular properties they help determine.

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- To cite this document: BenchChem. [3,6,9,12,15-Pentaoxapentacosan-1-ol structure and molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582778#3-6-9-12-15-pentaoxapentacosan-1-ol-structure-and-molecular-weight]

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